

Storing and handling 7-Amino-4-methylcoumarin stock solutions

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Compound of Interest

Compound Name: 7-Amino-4-methylcoumarin
hydrogensulfate

Cat. No.: B11852575

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Technical Support Center: 7-Amino-4-methylcoumarin (AMC)

Welcome to the Technical Support Center for 7-Amino-4-methylcoumarin (AMC). This resource is designed for researchers, scientists, and drug development professionals, providing essential information for the proper storage and handling of AMC stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is 7-Amino-4-methylcoumarin (AMC) and what is it used for?

7-Amino-4-methylcoumarin (AMC) is a blue-emitting fluorescent dye.^[1] It is widely utilized as a fluorescent probe in a variety of biochemical assays, most notably in enzyme activity measurements.^{[1][2]} When conjugated to a substrate, its fluorescence is typically quenched. Upon enzymatic cleavage of the substrate by a specific protease, free AMC is released, leading to a significant increase in fluorescence.^{[3][4]} This direct relationship between fluorescence intensity and enzyme activity allows for quantitative analysis.^[3] AMC is also used as a fluorescent label for peptides.^[3]

Q2: What are the recommended solvents for dissolving AMC?

AMC has low solubility in water but is readily soluble in several organic solvents.[1][5] Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing concentrated stock solutions, typically at a concentration of 10 mg/mL.[1][6][7] Other suitable solvents include N,N-dimethylformamide (DMF) and acetone.[8] It is crucial to use high-purity, anhydrous solvents, as the presence of water can reduce the solubility of AMC in these organic solvents.[8]

Q3: How should I prepare a stock solution of AMC?

To prepare a concentrated stock solution, weigh the desired amount of solid AMC and dissolve it in an appropriate volume of anhydrous DMSO or DMF to achieve the target concentration (e.g., 10 mg/mL).[7][8] It is advisable to vortex the solution to ensure it is fully dissolved.[8]

Q4: What are the recommended storage conditions for AMC as a solid and in solution?

Proper storage is critical for maintaining the integrity of AMC. As a solid, it should be protected from light and moisture and is stable for at least two years when stored correctly.[5] Stock solutions in DMSO and DMF are generally stable for up to 6 months when stored at -20°C. To avoid repeated freeze-thaw cycles, which can lead to degradation, it is recommended to aliquot the stock solution into smaller, single-use volumes.[1] Acetone stock solutions are less stable and should be used within a week when stored at 4°C or -20°C.[5]

Quantitative Data Summary

For easy reference, the following tables summarize the key quantitative data for AMC.

Table 1: Solubility of 7-Amino-4-methylcoumarin

Solvent	Solubility	Reference(s)
Dimethyl sulfoxide (DMSO)	10 mg/mL	[2] [6] [7]
N,N-dimethylformamide (DMF)	3 mg/mL	[3]
Acetone	10 mg/mL	
Ethanol	20 mg/mL	
DMF:PBS (pH 7.2) (1:50)	0.01 mg/mL	[3]
DMSO:PBS (pH 7.2) (1:40)	0.02 mg/mL	[3]

Table 2: Storage and Stability of 7-Amino-4-methylcoumarin Solutions

Solvent	Storage Temperature	Stability	Reference(s)
DMSO	-20°C	Up to 6 months	[7]
DMF	-20°C	Up to 6 months	
Acetone	4°C or -20°C	Up to 1 week	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL AMC Stock Solution in DMSO

Materials:

- 7-Amino-4-methylcoumarin (solid)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Vortex mixer
- Microcentrifuge tubes or amber vials

Procedure:

- Weigh out the desired amount of AMC powder.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mg/mL.
- Vortex the mixture thoroughly until the AMC is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in amber vials or tubes to protect from light.
- Store the aliquots at -20°C for up to 6 months.

Protocol 2: Preparation of an Aqueous Working Solution of AMC

Objective: To prepare a working solution of AMC in an aqueous buffer from a concentrated stock solution.

Materials:

- 10 mg/mL AMC stock solution in DMSO (from Protocol 1)
- Aqueous buffer of choice (e.g., Tris-HCl, PBS)
- Pipettes and sterile pipette tips

Procedure:

- Thaw an aliquot of the AMC stock solution and allow it to come to room temperature.
- Determine the final concentration of AMC required for your experiment.
- Add the appropriate volume of the AMC stock solution to the aqueous buffer to achieve the desired final concentration. It is recommended to keep the final concentration of DMSO in the working solution below 1% (v/v) to avoid potential artifacts in biological assays.[8]
- Immediately vortex the working solution after adding the stock solution to ensure it is well-mixed and to prevent precipitation.[8]

- Prepare the working solution fresh on the day of use if possible.[\[6\]](#)

Troubleshooting Guide

Issue 1: My AMC is not dissolving in the aqueous buffer.

- Possible Cause: 7-Amino-4-methylcoumarin has very low solubility in water.[\[5\]](#) Direct dissolution in aqueous buffers is often unsuccessful.
- Recommended Solution: Always prepare a concentrated stock solution in an organic solvent like DMSO or DMF first, as described in Protocol 1.[\[5\]](#)[\[8\]](#) Then, dilute this stock solution into your aqueous buffer to the final working concentration.[\[5\]](#)

Issue 2: Precipitation occurs when I dilute my AMC stock solution into the aqueous buffer.

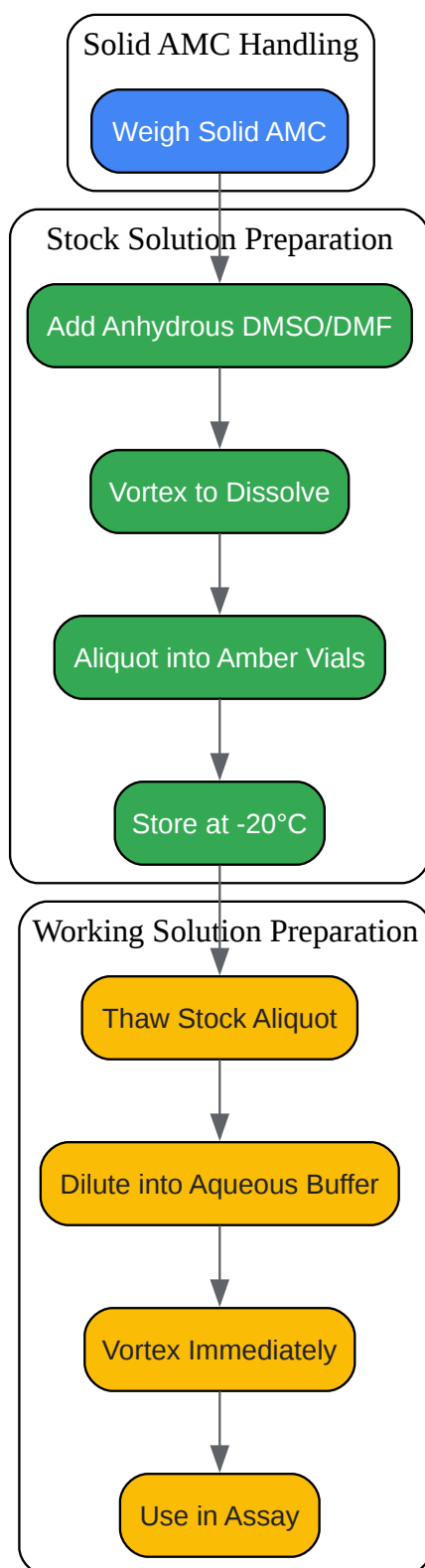
- Possible Cause: The final concentration of AMC in the aqueous solution may be exceeding its solubility limit.
- Recommended Solution:
 - Increase the dilution factor to lower the final AMC concentration.[\[8\]](#)
 - If your experiment allows, you can slightly increase the percentage of the organic co-solvent in the final working solution.[\[8\]](#)
 - Ensure rapid and thorough mixing immediately after adding the stock solution to the buffer.[\[8\]](#)

Issue 3: I am observing lower-than-expected fluorescence intensity.

- Possible Causes:
 - Incorrect Wavelengths: Your fluorometer or plate reader may not be set to the optimal excitation and emission wavelengths for AMC. The optimal excitation is typically around 344-365 nm, and the emission maximum is around 430-460 nm.[\[5\]](#)
 - Degradation: Improper storage or multiple freeze-thaw cycles of the stock solution can lead to the degradation of AMC.[\[5\]](#)

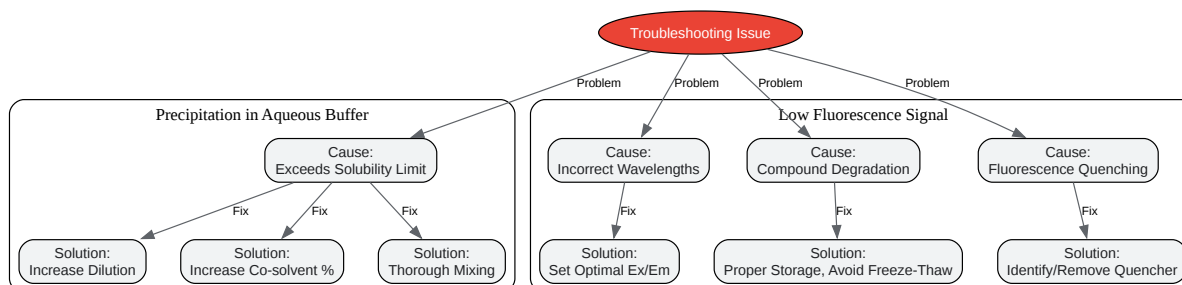
- Fluorescence Quenching: Other molecules in your sample could be quenching the fluorescence of AMC.[\[5\]](#)
- pH Sensitivity: The fluorescence of coumarin derivatives can be dependent on the pH of the solution. Ensure your buffer's pH is optimal for your specific assay.[\[5\]](#)

Visualizations



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Caption: Workflow for preparing AMC stock and working solutions.



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Caption: Troubleshooting guide for common AMC solution issues.

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